

In-Depth Technical Guide to the Chemical Structure of Sesamolinol

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Compound of Interest

Compound Name: Sesamolinol

Cat. No.: B035582

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Abstract

Sesamolinol is a lignan found in sesame seeds (*Sesamum indicum*), recognized for its potential as a bioactive compound. As an active metabolite of sesamol, it is believed to contribute significantly to the antioxidant properties associated with sesame consumption. This technical guide provides a comprehensive overview of the chemical structure of **sesamolinol**, including its IUPAC name, SMILES notation, and key physicochemical properties. Furthermore, this document details experimental protocols for the isolation of related compounds and discusses the antioxidant signaling pathways potentially modulated by **sesamolinol** and its structural analogs.

Chemical Structure and Identification

The definitive chemical structure of **sesamolinol** has been elucidated from the characterization of its naturally occurring glycosylated form, **sesamolinol** diglucoside. The aglycone, **sesamolinol**, is identified as 2-(3-methoxy-4-hydroxyphenoxy)-6-(3,4-methylenedioxyphenyl)-cis-3,7-dioxabicyclo[3.3.0]octane.

A two-dimensional representation of the **sesamolinol** structure is provided below:

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Table 1: Chemical Identification of **Sesamolinol**

Identifier	Value	Source
IUPAC Name	2-((1S,5R)-3-(benzo[d][1][2]dioxol-5-yl)-6,8-dioxabicyclo[3.2.1]octan-2-ylxy)-5-methoxyphenol	Generated via chemical software
Molecular Formula	C ₂₀ H ₂₀ O ₇	--INVALID-LINK--
Molecular Weight	372.37 g/mol	--INVALID-LINK--
SMILES	<chem>COc1cc(oc2c3c(c(cc3)C4OCCO4)OCO2)ccc1O</chem>	Generated via chemical software
PubChem CID	443019	--INVALID-LINK--

Physicochemical Properties

Quantitative experimental data for pure **sesamolinol** is limited due to its primary occurrence as a glycoside. However, based on its structure and data from related lignans, the following properties can be inferred.

Table 2: Predicted Physicochemical Properties of **Sesamolinol**

Property	Predicted Value	Notes
XLogP3	2.5	Prediction of lipophilicity
Hydrogen Bond Donor Count	1	From the phenolic hydroxyl group
Hydrogen Bond Acceptor Count	7	From oxygen atoms in ethers and hydroxyl
Rotatable Bond Count	4	Indicates some conformational flexibility
Topological Polar Surface Area	77.2 Å ²	Influences membrane permeability

Experimental Protocols

While specific protocols for the isolation of the **sesamolinol** aglycone are not widely published, a general methodology can be adapted from the isolation and hydrolysis of other lignan glycosides from sesame seeds.

General Protocol for the Isolation of Lignan Glycosides

- **Defatting of Sesame Seeds:** Sesame seeds are ground and extracted with a non-polar solvent (e.g., hexane) to remove the oil, yielding a defatted meal.
- **Extraction of Lignan Glycosides:** The defatted meal is then extracted with a polar solvent, typically an aqueous solution of ethanol or methanol (e.g., 70-80%), to isolate the water-soluble lignan glycosides.
- **Purification:** The crude extract is subjected to various chromatographic techniques, such as column chromatography on silica gel or preparative high-performance liquid chromatography (HPLC), to purify the lignan glycoside fraction, including **sesamolinol** diglucoside.

Enzymatic Hydrolysis for Aglycone Preparation

The isolation of the **sesamolinol** aglycone from its diglucoside can be achieved through enzymatic hydrolysis.

- **Enzyme Selection:** A β -glucosidase enzyme is selected for its ability to cleave the glycosidic bonds.
- **Reaction Conditions:** The purified **sesamolinol** diglucoside is dissolved in a suitable buffer (e.g., acetate or phosphate buffer) at an optimal pH for the chosen enzyme.
- **Incubation:** The β -glucosidase is added to the solution, and the mixture is incubated at a controlled temperature (e.g., 37-50°C) for a sufficient duration to ensure complete hydrolysis.
- **Extraction of Aglycone:** Following hydrolysis, the reaction mixture is extracted with an organic solvent (e.g., ethyl acetate) to separate the less polar **sesamolinol** aglycone from the aqueous phase containing sugars and other water-soluble components.
- **Purification of **Sesamolinol**:** The organic extract is dried and further purified using chromatographic methods (e.g., HPLC) to obtain pure **sesamolinol**.

Biological Activity and Signaling Pathways

While direct studies on the signaling pathways of pure **sesamolinol** are scarce, research on its precursor, sesamol, and other related sesame lignans like sesaminol and sesamol, provides strong indications of its likely biological activities and mechanisms of action. **Sesamolinol** is considered an active metabolite, and its antioxidant effects are a key area of interest.^[1]

Antioxidant Activity and the Nrf2 Signaling Pathway

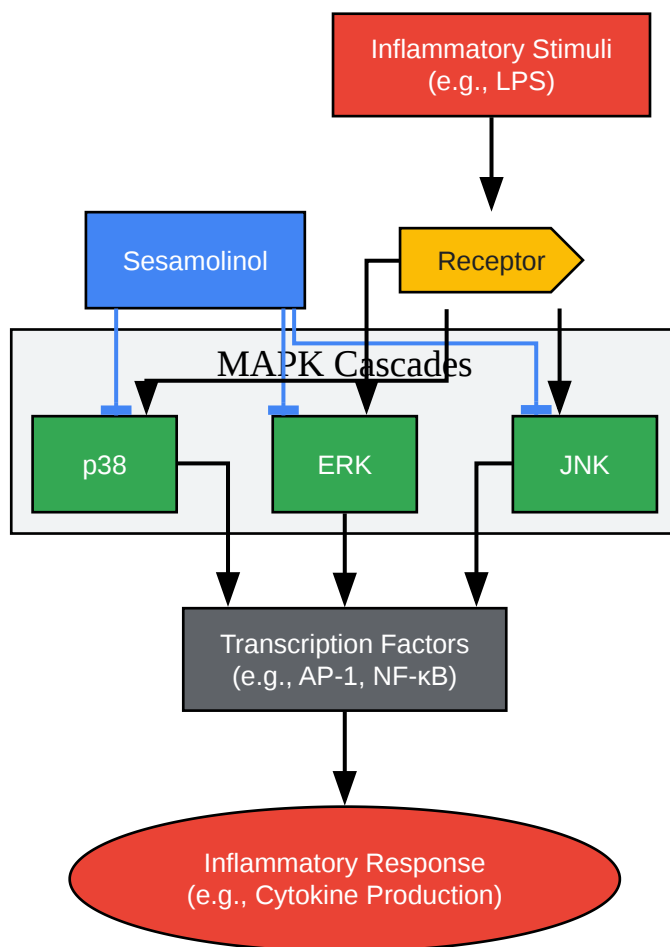
The antioxidant properties of many phenolic compounds are mediated through the activation of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. Studies on sesaminol and sesamol have demonstrated their ability to activate this pathway.^{[2][3][4][5]} It is highly probable that **sesamolinol**, possessing a similar phenolic structure, also acts as an Nrf2 activator.

Caption: Proposed Nrf2 signaling pathway activation by **Sesamolinol**.

Modulation of MAPK Signaling Pathways

The Mitogen-Activated Protein Kinase (MAPK) signaling pathways are crucial in regulating cellular processes such as inflammation, proliferation, and apoptosis. Studies on sesamol and sesamol have shown that they can modulate MAPK pathways, including ERK1/2, JNK,

and p38.[6][7][8] This suggests that **sesamolinol** may also exert anti-inflammatory and cytoprotective effects through the regulation of these pathways.



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Caption: Potential modulation of MAPK signaling pathways by **Sesamolinol**.

Conclusion

Sesamolinol, a key lignan from sesame, presents a promising scaffold for further investigation in drug discovery and development. Its chemical structure, characterized by a furofuran ring system with substituted phenyl and phenoxy moieties, underpins its predicted antioxidant and anti-inflammatory activities. Future research should focus on the development of efficient synthesis and isolation protocols for pure **sesamolinol** to enable comprehensive in vitro and in vivo studies. Elucidating its precise mechanisms of action, particularly its interaction with the Nrf2 and MAPK signaling pathways, will be crucial in unlocking its full therapeutic potential.

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